

# Dichloronitromethane hydrolysis photolysis pathways

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Dichloronitromethane

CAS No.: 7119-89-3

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## Degradation Pathways & Mechanisms

The following table summarizes the primary degradation pathways for **Dichloronitromethane** (DCNM) identified in the literature.

Pathway	Key Reaction Condition	Major Products Identified	Proposed Mechanism
UV Photolysis [1]	pH > pKa (~6-9), UV @ 254 nm	Halides (Cl <sup>-</sup> ), Nitrite (NO <sub>2</sub> <sup>-</sup> ), Carbon Dioxide (CO <sub>2</sub> )	<b>Heterolysis:</b> Deprotonated DCNM forms a conjugation system, leading to direct C-N bond cleavage.
UV Photolysis [1]	pH < pKa (~3-5), UV @ 254 nm	Halides (Cl <sup>-</sup> ), Nitrite (NO <sub>2</sub> <sup>-</sup> )	<b>Homolysis:</b> Radical-based cleavage when DCNM is in its protonated form.

| **Reduction by Zero-Valent Iron (Fe<sup>0</sup>)** [2] | Ambient conditions | Methylamine (CH<sub>3</sub>NH<sub>2</sub>) (final product) |  
**Parallel Pathways:** • **Hydrogenolysis:** Sequential replacement of Cl with H. • **α-Elimination:** Removal of HCl to form reactive intermediates. |

## Key Quantitative Data for Experiment Design

This table consolidates essential quantitative data relevant for designing and troubleshooting experiments with DCNM.

Parameter	Reported Value	Context & Notes
Aqueous Photolysis DT <sub>50</sub> [3]	Not specifically given for DCNM	Data is lacking; assessment may require experimental determination.
Aqueous Hydrolysis DT <sub>50</sub> [3]	Not specifically given for DCNM	Data is lacking; assessment may require experimental determination.
Soil Degradation DT <sub>50</sub> [3]	0.71 days (lab, aerobic)	Indicates <b>non-persistent</b> behavior in aerobic soils.
pKa [1]	~6-9 (for HNMs)	Critical for UV photolysis efficiency; sharp increase in rate as pH nears pKa.
Water Solubility [3]	17,150 mg/L @ 20°C, pH 7	<b>Highly soluble.</b>
Vapor Pressure [3]	467,000 mPa @ 20°C	<b>Highly volatile</b> ; significant drift and inhalation hazard.
Surface Area-Normalized Rate Constant (k) with Fe <sup>0</sup> [2]	153 L/(h·m <sup>2</sup> )	For a geometric surface area of Fe <sup>0</sup> between 1.8-4.4 g/L.

## Experimental Protocols

Here are detailed methodologies for the key degradation experiments cited in the literature.

### Protocol 1: Investigating UV Photolysis of DCNM

This protocol is based on the study of pH-dependent degradation kinetics [1].

- **1. Solution Preparation:** Prepare an aqueous stock solution of DCNM. Given its high volatility, work in a fume hood and use sealed containers to minimize losses.
- **2. pH Adjustment:** Adjust the pH of the solution across a relevant range (e.g., pH 3, 5, 7, 9) using appropriate buffers. The study noted a sharp increase in photolysis rate as the pH approached the pKa.
- **3. UV Irradiation:** Use a UV photolysis reactor equipped with low-pressure mercury lamps emitting at 254 nm. Place the solution in a quartz vessel (which transmits UV light) and expose it to UV irradiation. A magnetic stirrer should ensure continuous mixing.
- **4. Sampling & Analysis:** Collect samples at regular time intervals. Analyze for:
  - **DCNM Concentration:** Using techniques like GC-MS or HPLC.
  - **Inorganic Products:** Analyze for halides ( $\text{Cl}^-$ ) via ion chromatography and nitrite ( $\text{NO}_2^-$ ) via colorimetric methods.
  - **Carbon Mineralization:** Monitor  $\text{CO}_2$  production.

## Protocol 2: Reductive Degradation of DCNM using Zero-Valent Iron ( $\text{Fe}^0$ )

This protocol outlines the process for degrading DCNM to methylamine [2].

- **1.  $\text{Fe}^0$  Preparation:** Acquire fine iron powder. The study used a concentration range of 1.8 to 4.4 g/L. The surface area of the iron will significantly impact the reaction rate.
- **2. Reaction Setup:** Add the  $\text{Fe}^0$  to an aqueous solution of DCNM in a batch reactor. Seal the reactor to maintain anoxic conditions and prevent the loss of volatile compounds. Use a shaker or stirrer to keep the  $\text{Fe}^0$  suspended.
- **3. Sampling & Analysis:** Collect samples over time. Analyze for:
  - **DCNM Concentration:** Track the disappearance of the parent compound.
  - **Intermediates & Products:** Monitor for nitromethane (an intermediate) and the final product, methylamine, using GC or HPLC.
  - **Chloride Ion ( $\text{Cl}^-$ ) Release:** Measure via ion chromatography as an indicator of dehalogenation.

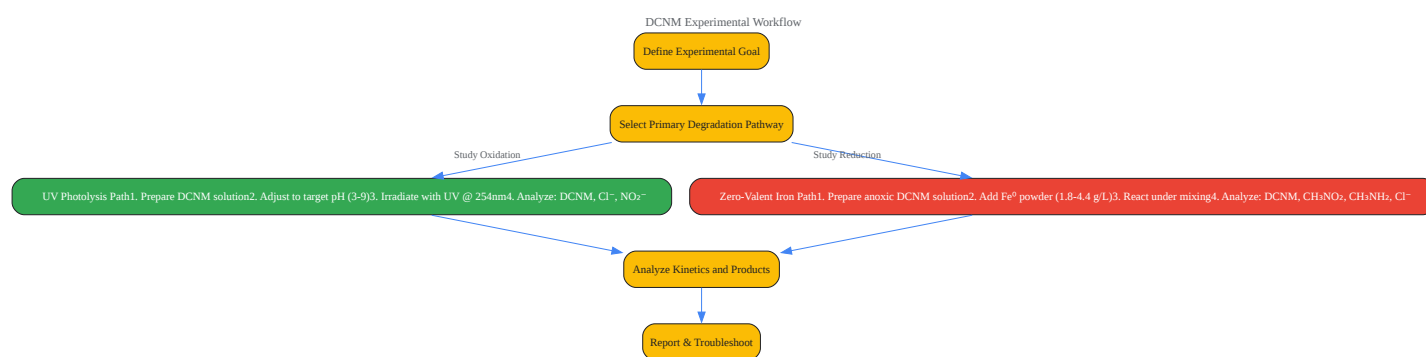
## Troubleshooting Common Experimental Issues

- **Unexpectedly Slow UV Degradation:**
  - **Check pH:** Ensure the solution pH is sufficiently high (neutral to alkaline) to favor the deprotonated form of DCNM, which degrades much faster [1].

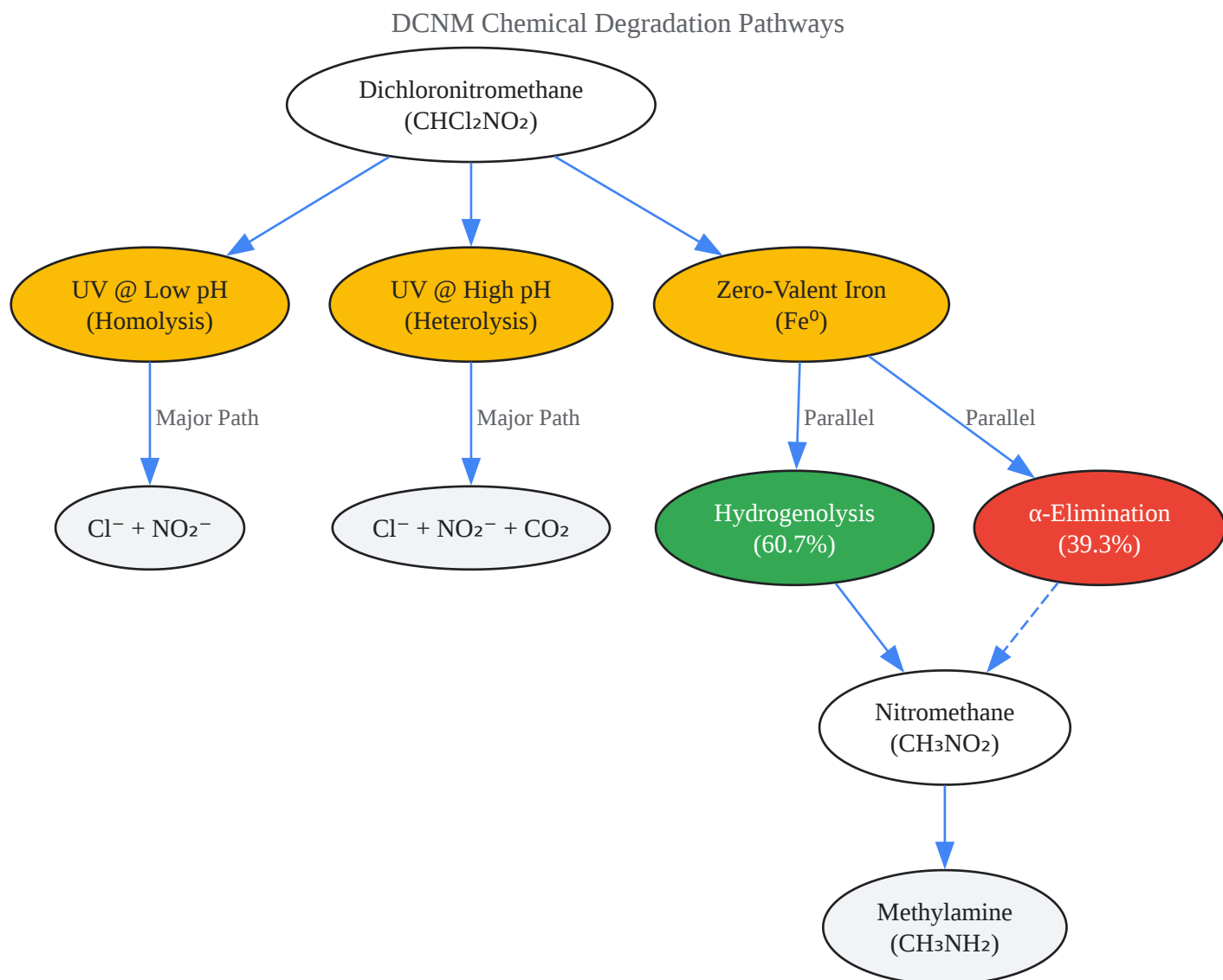
- **Verify Lamp Output:** Confirm the UV lamp is emitting at the correct wavelength (254 nm) and has sufficient intensity.
- **Low Mass Balance in Fe<sup>0</sup> Experiments:**
  - **Account for Volatility:** DCNM is highly volatile. Ensure your reactor is sealed and consider sampling the headspace if significant volatilization is suspected [3].
  - **Check for Intermediate Buildup:** The reaction proceeds through nitromethane. If your analysis only looks at DCNM, you may be missing the intermediate. Monitor the full reaction pathway [2].
- **Handling and Safety:**
  - DCNM has high vapor pressure, posing an **inhalation hazard**. Always use a fume hood and appropriate personal protective equipment (PPE) [3].

## Experimental Workflow and Pathway Diagrams

The following diagrams illustrate the logical workflow for studying DCNM degradation and the specific chemical pathways involved.



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## Key Insights for Researchers

Based on the compiled data, here are the critical considerations for researchers:

- pH is a Critical Control Parameter for UV Photolysis:** The efficiency of UV degradation is not constant. It is profoundly influenced by pH, with a dramatic increase in the reaction rate observed under neutral to alkaline conditions where DCNM is deprotonated [1].

- **Fe<sup>0</sup> Offers a Versatile Reductive Pathway:** Zero-valent iron can rapidly and completely degrade DCNM to the less toxic methylamine. This pathway proceeds via two parallel mechanisms, with hydrogenolysis being slightly favored [2].
- **Account for High Volatility in Experimental Design:** DCNM's high vapor pressure means it can easily be lost from solution. This can skew mass balance calculations and pose a safety risk. Experiments must be designed to contain the compound, typically by using sealed vessels and working in fume hoods [3].

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## References

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To cite this document: Smolecule. [Dichloronitromethane hydrolysis photolysis pathways]. Smolecule, [2026]. [Online PDF]. Available at:

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